

# An In-depth Technical Guide to 3,4-Dimethoxynitrobenzene (CAS 709-09-1)

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## Compound of Interest

Compound Name: 3,4-Dimethoxynitrobenzene

Cat. No.: B134838

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## Introduction

**3,4-Dimethoxynitrobenzene**, also known as 4-Nitroveratrole, is an important organic compound with the CAS number 709-09-1. It serves as a key intermediate in various synthetic pathways, particularly in the pharmaceutical and dye industries. Its chemical structure, featuring a nitro group and two methoxy groups on a benzene ring, imparts unique reactivity, making it a versatile building block for more complex molecules. This guide provides a comprehensive overview of its properties, synthesis, and spectral characterization.

## Chemical and Physical Properties

**3,4-Dimethoxynitrobenzene** is a yellow crystalline solid at room temperature.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	183.16 g/mol	<a href="#">[2]</a>
Appearance	Yellow crystalline solid	<a href="#">[1]</a>
Melting Point	95-98 °C	<a href="#">[3]</a>
Boiling Point	230 °C at 17 mmHg	<a href="#">[3]</a>
Density	1.1888 g/cm <sup>3</sup> (estimate)	<a href="#">[3]</a>
Refractive Index	1.5310 (estimate)	<a href="#">[3]</a>
Storage Temperature	Room Temperature	<a href="#">[4]</a>

Table 2: Chemical Identifiers

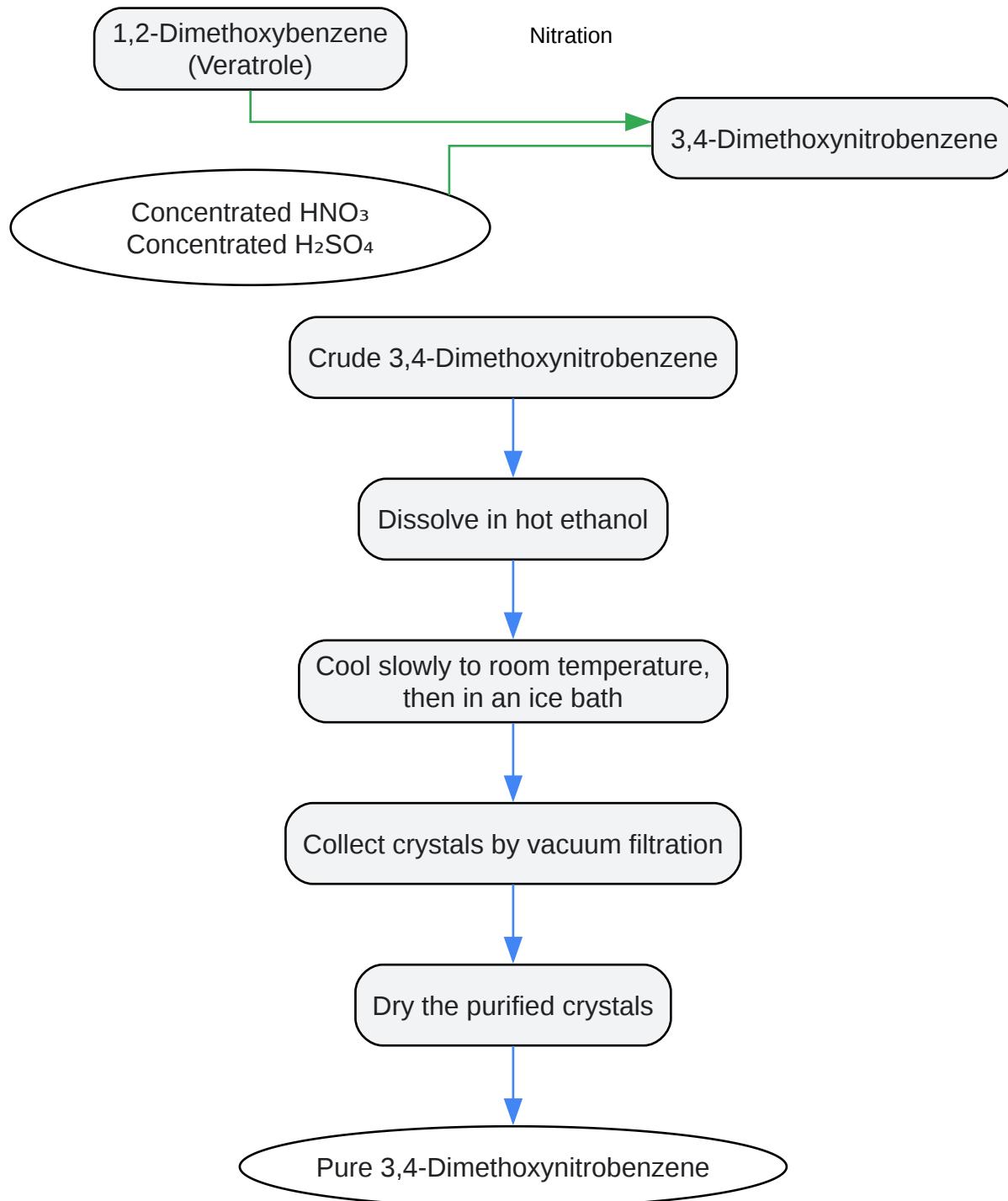
Identifier	Value	Reference(s)
IUPAC Name	1,2-dimethoxy-4-nitrobenzene	<a href="#">[4]</a>
Synonyms	4-Nitroveratrole, 1-Nitro-3,4-dimethoxybenzene	<a href="#">[2]</a> <a href="#">[3]</a>
InChI	InChI=1S/C8H9NO4/c1-12-7-4-3-6(9(10)11)5-8(7)13-2/h3-5H,1-2H3	<a href="#">[4]</a>
InChIKey	YFWBUVZWCBFSQN-UHFFFAOYSA-N	<a href="#">[4]</a>
SMILES	COC1=C(OC)C=C(C=C1)--INVALID-LINK--[O-]	<a href="#">[5]</a>

## Synthesis and Purification

The primary method for the synthesis of **3,4-Dimethoxynitrobenzene** is the electrophilic nitration of 1,2-dimethoxybenzene (veratrole).[\[6\]](#)

## Experimental Protocol: Synthesis

Reaction: Nitration of Veratrole



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